

Technical Guide: Biological Activity & Synthesis of 6-Methoxy-Substituted 1,4-Benzoxazines

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Compound of Interest

Compound Name: 6-methoxy-2-methyl-3,4-dihydro-2H-1,4-benzoxazine

CAS No.: 58960-01-3

Cat. No.: B1455710

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Part 1: Executive Summary & Core Rationale

The 1,4-benzoxazine scaffold represents a "privileged structure" in medicinal chemistry, capable of serving as a ligand for diverse biological targets ranging from G-protein coupled receptors (GPCRs) to serine proteases.

This guide focuses specifically on 6-methoxy-substituted 1,4-benzoxazines. The selection of the 6-methoxy substituent is not arbitrary; it is a calculated medicinal chemistry strategy. The 6-methoxy-1,4-benzoxazine moiety acts as a direct bioisostere of 5-methoxyindole, the core scaffold of serotonin (5-HT) and melatonin. By replacing the indole nitrogen with an oxygen atom (at position 1) and shifting the nitrogen to position 4, the scaffold retains the electronic distribution required for receptor binding while altering metabolic susceptibility and lipophilicity.

Key Therapeutic Areas:

- CNS Modulation: Serotonergic (5-HT) and Dopaminergic (D2) receptor ligands.^[1]
- Hematology: Direct Thrombin Inhibitors (anticoagulants).

- Oncology: Antiproliferative agents against breast (MCF-7) and cervical (HeLa) carcinoma.[2]

Part 2: Chemical Synthesis & Methodology[3][4][5][6][7][8]

To access 6-methoxy-substituted benzoxazines, we employ a modular synthetic approach. The following protocol describes the synthesis of the core intermediate, 6-methoxy-2H-1,4-benzoxazin-3(4H)-one, and its subsequent reduction.

Synthesis of 6-Methoxy-2H-1,4-benzoxazin-3(4H)-one[9]

Reaction Logic: This is a cyclization condensation between an ortho-aminophenol and an

-haloacyl halide. The 6-methoxy group on the benzoxazine ring originates from the 4-methoxy group of the starting phenol (due to numbering inversion upon fusion).

Protocol:

- Reagents: 2-Amino-4-methoxyphenol (1.0 eq), Chloroacetyl chloride (1.1 eq), Sodium bicarbonate (, 2.5 eq), Solvent: Chloroform () or Methyl Isobutyl Ketone (MIBK).
- Procedure:
 - Dissolve 2-amino-4-methoxyphenol in at 0°C.
 - Add (solid) to the stirred solution.
 - Add Chloroacetyl chloride dropwise over 30 minutes. Critical Step: Maintain temperature <5°C to prevent polymerization.
 - Reflux the mixture for 4–6 hours. Monitor via TLC (EtOAc:Hexane 1:1).

- Workup: Filter inorganic salts while hot. Cool filtrate to precipitate the product. Recrystallize from Ethanol.
- Yield Expectation: 75–85%.

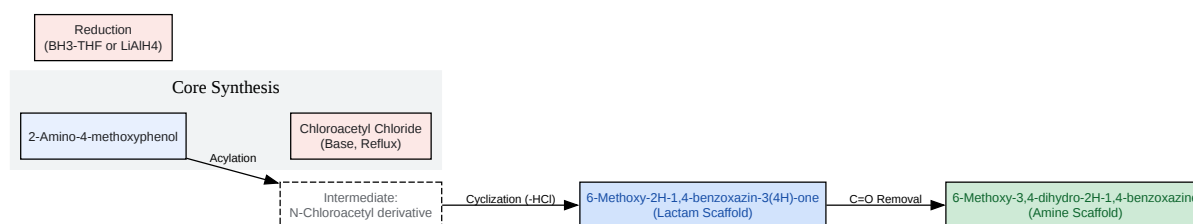
Reduction to 6-Methoxy-3,4-dihydro-2H-1,4-benzoxazine

For CNS applications, the lactam carbonyl (C=O at position 3) is often removed to increase basicity and BBB permeability.

Protocol:

- Reagents: 6-Methoxy-2H-1,4-benzoxazin-3(4H)-one (1.0 eq), Borane-THF complex (, 3.0 eq).
- Procedure:
 - Dissolve starting material in anhydrous THF under atmosphere.
 - Add (1M solution) dropwise at 0°C.[\[3\]](#)
 - Reflux for 2 hours.
 - Quench: Cool to 0°C and carefully add MeOH (excess) to destroy unreacted borane.
 - Acid Hydrolysis: Add 10% HCl and reflux for 1 hour (breaks the boron-amine complex).
 - Neutralization: Basify with NaOH to pH 10, extract with DCM.

Synthetic Pathway Visualization



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Figure 1: Step-wise synthetic route from aminophenol precursors to the active dihydro-benzoxazine scaffold.

Part 3: Pharmacological Profiles[10]

CNS Activity (Serotonin Bioisostere)

The 6-methoxy-1,4-benzoxazine moiety structurally mimics 5-methoxy-N-acetyltryptamine (Melatonin) and Serotonin.

- Mechanism: The oxygen at position 1 acts as a hydrogen bond acceptor, analogous to the indole NH, while the methoxy group at position 6 provides electron density critical for hydrophobic pocket interactions in 5-HT receptors.
- Target Receptors:
 - 5-HT1A / 5-HT1B: 6-substituted benzoxazines (often linked to piperazines) show high affinity (in low nM range).
 - Dopamine D2: Dihydro-benzoxazine derivatives function as D2 antagonists with antipsychotic potential.

Hematology: Thrombin Inhibition

Synthetic derivatives of 6-methoxy-benzoxazin-3-one have emerged as potent Direct Thrombin Inhibitors (DTIs).

- Mechanism: The benzoxazinone core occupies the S1 specificity pocket of thrombin. The 6-methoxy group modulates the electronic environment of the aromatic ring, enhancing π -stacking interactions with Trp215 in the distal aryl binding site.
- Potency: Optimized derivatives exhibit values < 10 nM against human thrombin, with high selectivity over Trypsin and Factor Xa.

Oncology: Antiproliferative Activity[11][12]

- Cell Lines: MCF-7 (Breast) and HeLa (Cervical).[2]
- Active Agents: 6-methoxy-benzoxazines fused with 1,2,3-triazoles or substituted with purine moieties.
- Data:

values ranging from 2.2

M to 15

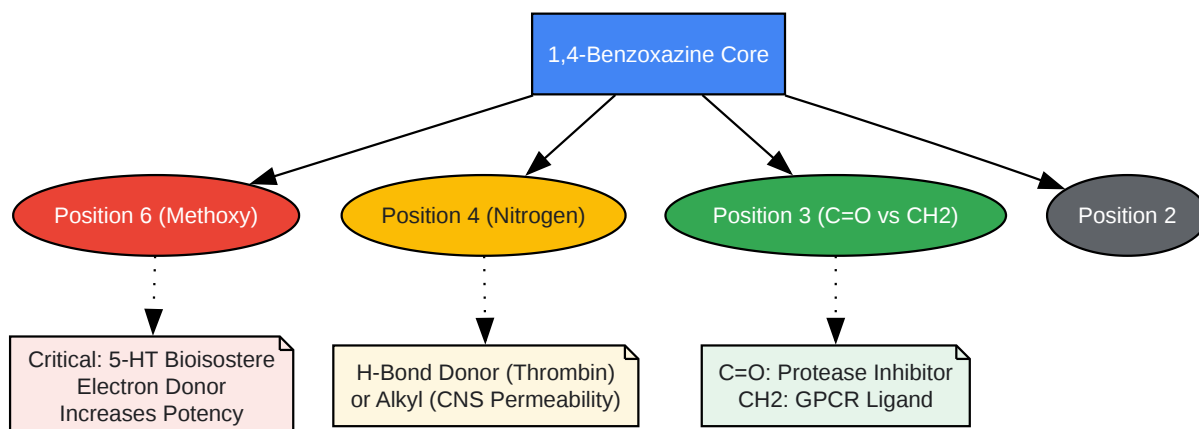
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- Pathway: Induction of apoptosis via upregulation of pro-apoptotic genes (e.g., Bax) and downregulation of Bcl-2.

Part 4: Structure-Activity Relationships (SAR)

The biological activity is strictly dependent on the substitution pattern. The "6-methoxy" position is critical because it corresponds to the 5-position of the indole nucleus, a hotspot for metabolic stability and receptor affinity.

Position	Modification	Effect on Activity
N-4	Alkylation (Methyl/Ethyl)	Increases lipophilicity; Essential for 5-HT ₃ antagonism. Unsubstituted N-H is preferred for Thrombin inhibition (H-bond donor).
C-2	Gem-dimethyl / Spiro	Increases metabolic stability; Prevents oxidative ring opening.
C-3	Carbonyl (C=O)	Lactam: Favors protease inhibition (Thrombin). Methylene ():): Favors CNS receptor binding (Amine basicity).
C-6	Methoxy (-OMe)	Optimal. Electron-donating. Mimics 5-OH/5-OMe of serotonin. Enhances -electron density for receptor binding.
C-7	Halogen / H	7-Methoxy (DIMBOA-like) shifts activity toward antimicrobial/allelopathic profiles, reducing CNS specificity.

SAR Visualization



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Figure 2: Structure-Activity Relationship map highlighting the functional role of specific scaffold positions.

Part 5: Experimental Data Summary

Table 1: Comparative Biological Activity of 6-Methoxy-Benzoxazine Derivatives

Derivative Class	Primary Target	<i>I</i>	Reference Model
6-OMe-Benzoxazin-3-one	Thrombin (Factor IIa)	nM	Human Thrombin Assay
6-OMe-3,4-Dihydro	5-HT _{1A} Receptor	nM	Radioligand Binding (CHO cells)
6-OMe-Triazole Hybrid	MCF-7 (Breast Cancer)	M	MTT Assay (48h exposure)
6-OMe-Benzoxazolinone*	Melatonin Receptor	nM	Note: MBOA scaffold (5-membered)

*Note on Nomenclature: MBOA (6-methoxy-benzoxazolin-2-one) is a 5-membered ring analog often confused with benzoxazines. While biologically active (reproductive effector in

herbivores), it is chemically distinct from the 1,4-benzoxazine scaffold discussed here.

Part 6: References

- Thrombin Inhibition: "Novel potent and selective thrombin inhibitors based on a central 1,4-benzoxazine-3(4H)-one scaffold." Journal of Medicinal Chemistry.
- Anticancer Activity: "Design, synthesis and anticancer activity against the MCF-7 cell line of benzo-fused 1,4-dihetero... derivatives." Bioorganic & Medicinal Chemistry.
- CNS/Serotonin: "6-[2-(4-Aryl-1-piperazinyl)ethyl]-2H-1,4-benzoxazin-3(4H)-ones: dual-acting 5-HT1 receptor antagonists." Journal of Medicinal Chemistry.
- Synthesis Protocol: "Solvent-assisted grinding enables a mild and convenient synthesis of 2-substituted 4H-3,1-benzoxazin-4-ones." [4] Synlett.
- Natural Analogs (DIMBOA): "Chemistry of biologically active benzoxazinoids." Phytochemistry.

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